

Basic principles of using (S)-(-)-1-(1-Naphthyl)ethylamine

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Compound of Interest

Compound Name: (S)-(-)-1-(1-Naphthyl)ethylamine

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An In-depth Technical Guide on the Core Principles of Using (S)-(-)-1-(1-Naphthyl)ethylamine

Introduction

(S)-(-)-1-(1-Naphthyl)ethylamine, often abbreviated as (S)-NEA, is a chiral aromatic amine that serves as a cornerstone reagent in stereochemistry and asymmetric synthesis. Its rigid naphthyl group and chiral center make it an exceptionally effective tool for discriminating between enantiomers. This technical guide details the fundamental principles of its application, focusing on its roles in chiral resolution, asymmetric synthesis, and as a chiral solvating agent for NMR spectroscopy. The content is intended for researchers, scientists, and professionals in drug development who require a practical and in-depth understanding of this versatile molecule.

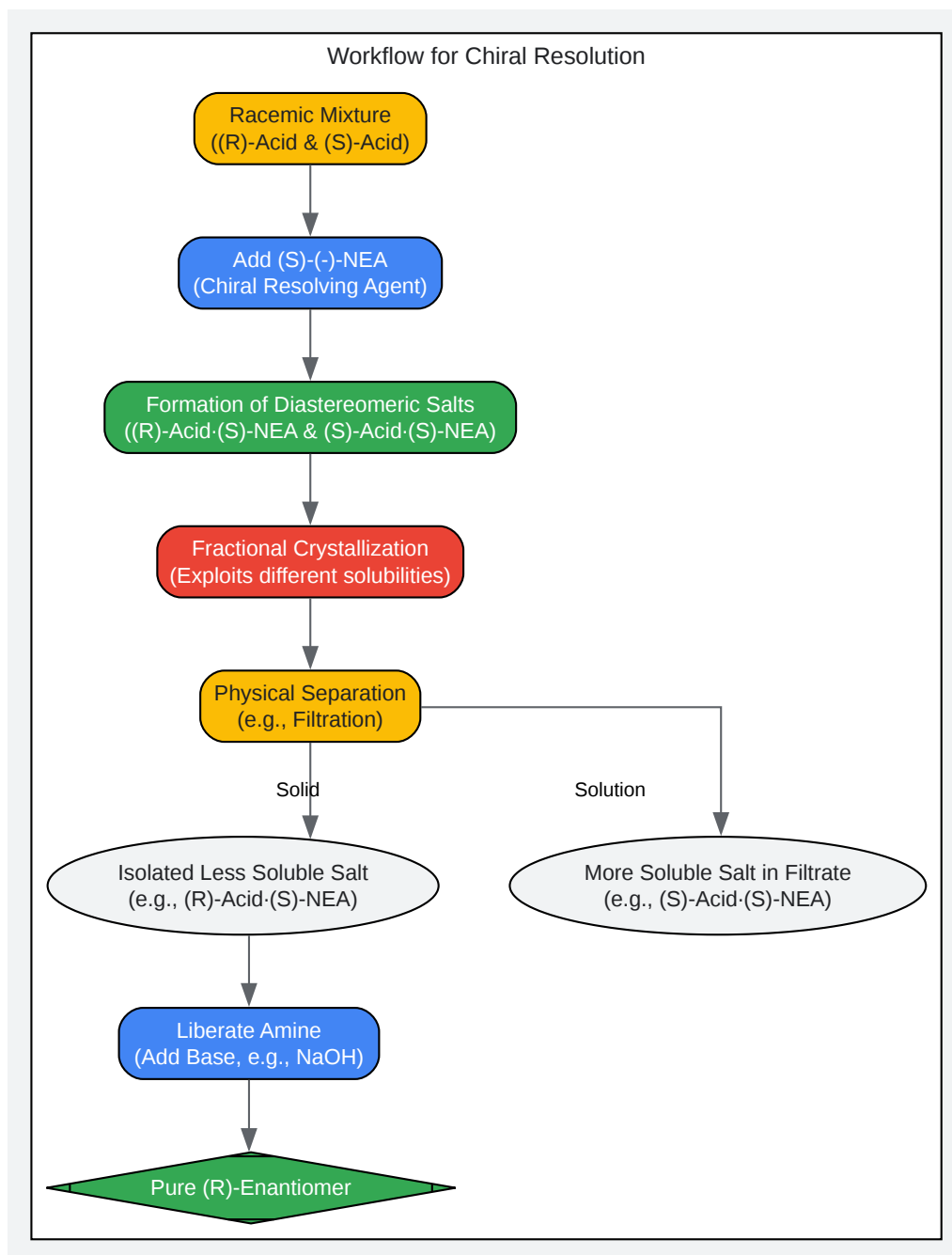
Physicochemical and Optical Properties

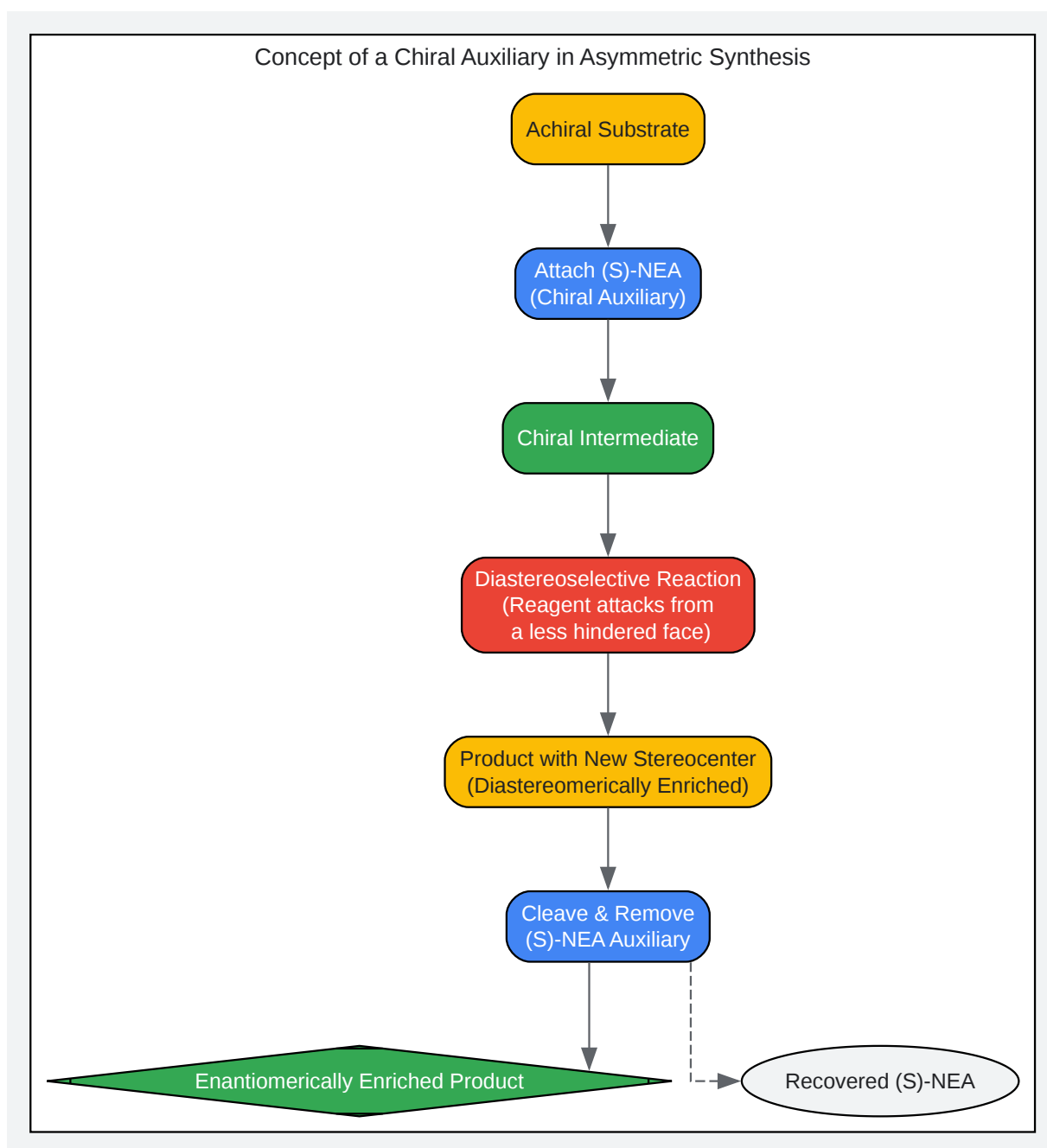
The efficacy of **(S)-(-)-1-(1-Naphthyl)ethylamine** in chiral applications is rooted in its well-defined physical and optical characteristics. A summary of these properties is provided below.

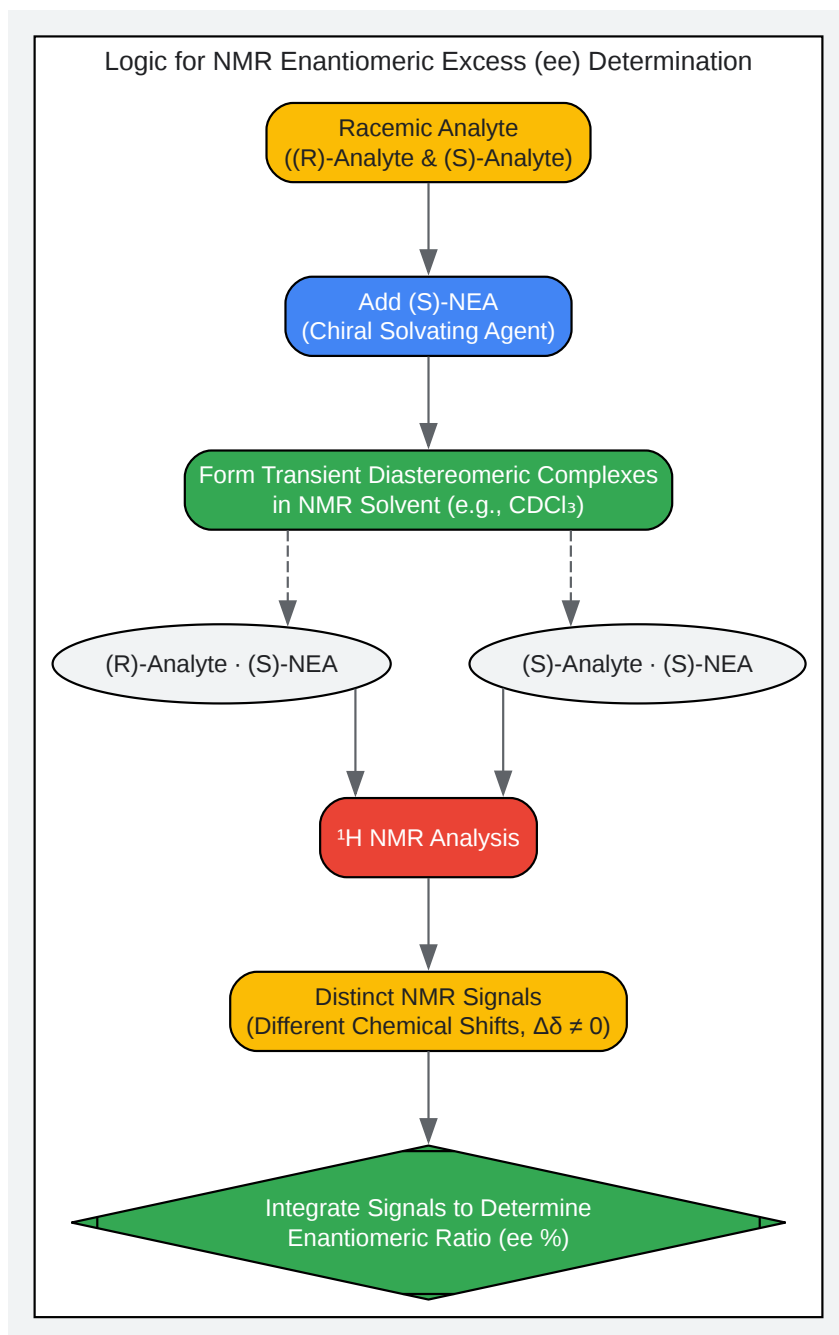
Property	Value	Reference
CAS Number	10420-89-0	[1]
Molecular Formula	C ₁₂ H ₁₃ N	[1]
Molecular Weight	171.24 g/mol	[1]
Form	Liquid	[1]
Density	1.067 g/mL at 20 °C	[1]
Boiling Point	153 °C at 11 mmHg	[1]
Refractive Index (n _{20/D})	1.623	[1]
Specific Optical Rotation	[α] _{20/D} -59° (c = 5 in methanol)	[1]
Optical Purity (ee)	≥98% (GLC)	[1]

Core Principle 1: Chiral Resolution via Diastereomeric Salt Formation

The most prevalent application of (S)-NEA is the resolution of racemic mixtures, particularly carboxylic acids and other acidic compounds. The principle relies on the reaction between the racemic analyte and the enantiomerically pure amine base. This acid-base reaction forms a pair of diastereomeric salts. Since diastereomers possess different physical properties, including solubility, they can be separated by conventional techniques like fractional crystallization.[2][3] Once the less soluble diastereomeric salt is isolated, the chiral amine can be removed by treatment with a base, yielding the enantiomerically pure analyte.[3][4]







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